

AMCA-X SE: A Technical Guide to Solubility and Handling for Researchers

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Compound of Interest

Compound Name: AMCA-X SE

Cat. No.: B15552252

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the solubility characteristics of **AMCA-X SE** (6-((7-amino-4-methylcoumarin-3-acetyl)amino)hexanoic acid, succinimidyl ester), a widely used amine-reactive, blue fluorescent dye. Understanding its solubility and proper handling is critical for successful conjugation to proteins, peptides, and other biomolecules in various research and drug development applications.

Core Properties of AMCA-X SE

AMCA-X SE is a coumarin derivative that features a succinimidyl ester (SE) functional group, enabling it to form stable covalent amide bonds with primary and secondary aliphatic amines on target molecules. It is characterized by its UV-excitability, with excitation and emission maxima typically around 353 nm and 442 nm in methanol, respectively.^{[1][2]} The "X" in its name refers to a seven-atom aminohexanoyl spacer that separates the fluorophore from the reactive group, which can help to reduce potential quenching upon conjugation.^{[3][4]}

Solubility of AMCA-X SE

AMCA-X SE is an off-white to light yellow solid that exhibits limited solubility in aqueous buffers but is soluble in anhydrous organic solvents.^{[1][5][6]}

Recommended Solvents

The most commonly recommended solvents for dissolving **AMCA-X SE** are:

- Dimethyl sulfoxide (DMSO)[1][3][5][6][7]
- N,N-Dimethylformamide (DMF)[1][3][5][6][7]

These solvents are suitable for preparing concentrated stock solutions that can then be added to the aqueous reaction buffer for conjugation.

Quantitative Solubility Data

While specific quantitative solubility data (e.g., mg/mL or molarity) is not extensively published in readily available literature, a common practice is to prepare stock solutions at concentrations such as 10 mg/mL or 10 mM in anhydrous DMSO.[4][8]

Solvent	Solubility	Notes
Dimethyl sulfoxide (DMSO)	Soluble[1][3][5][6][7]	Anhydrous grade is recommended. Commonly used to prepare stock solutions (e.g., 10 mg/mL or 10 mM).[4][8]
N,N-Dimethylformamide (DMF)	Soluble[1][3][5][6][7]	Anhydrous grade is recommended for preparing stock solutions.
Methanol	Soluble	Used for determining spectral properties (Ex/Em).[1][6]
Chloroform	Soluble (100 mg/mL for a similar compound)	While a similar coumarin compound shows high solubility, this has not been explicitly verified for AMCA-X SE.
Water	Poor solubility[4]	The conjugation reaction is typically performed in an aqueous buffer, but the dye is introduced from a concentrated stock in an organic solvent.

Experimental Protocols

Preparation of AMCA-X SE Stock Solution

This protocol describes the preparation of a 10 mM **AMCA-X SE** stock solution in DMSO.

Materials:

- **AMCA-X SE** (lyophilized powder)
- Anhydrous dimethyl sulfoxide (DMSO)
- Vortex mixer
- Microcentrifuge

Procedure:

- Allow the vial of **AMCA-X SE** to equilibrate to room temperature before opening to prevent moisture condensation.
- Add the appropriate volume of anhydrous DMSO to the vial to achieve a 10 mM concentration. For example, to a 1 mg vial of **AMCA-X SE** (MW: 443.46 g/mol), add approximately 225.5 μ L of DMSO.
- Mix thoroughly by vortexing until all the solid is completely dissolved.
- Briefly centrifuge the vial to collect the solution at the bottom.
- The stock solution should be prepared fresh for each conjugation reaction.^[4] Protect the solution from light and moisture.^{[2][6]}

General Protein Labeling Protocol

This protocol provides a general workflow for conjugating **AMCA-X SE** to a protein, such as an antibody.

Materials:

- Protein to be labeled (in an amine-free buffer, e.g., PBS)
- **AMCA-X SE** stock solution (e.g., 10 mM in DMSO)
- Reaction buffer (e.g., 0.1 M sodium bicarbonate, pH 8.5)[5]
- Purification column (e.g., Sephadex G-25)[8]

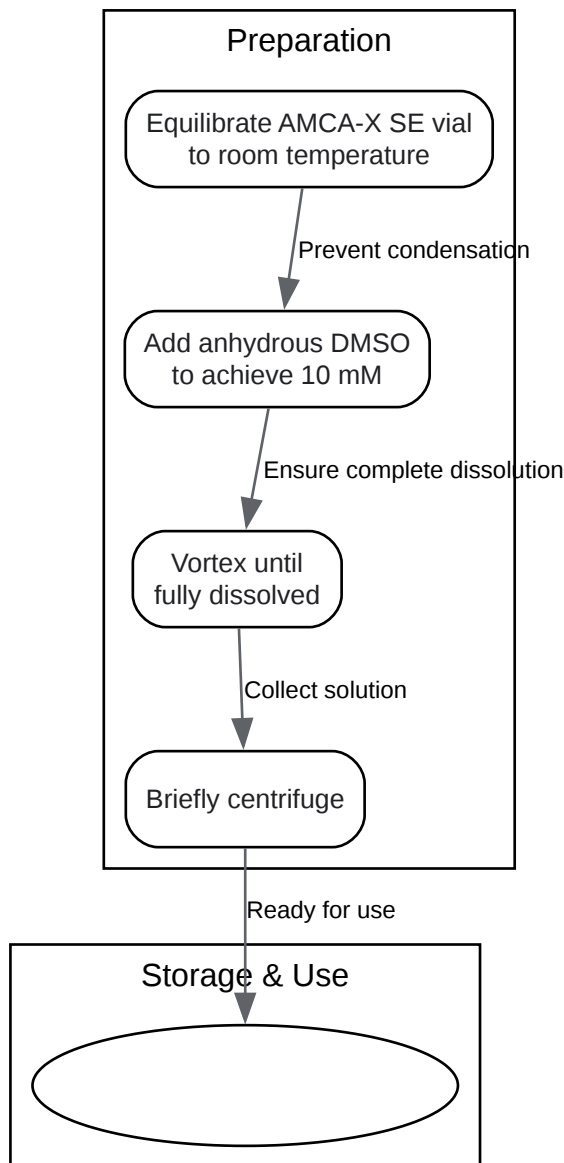
Procedure:

- Protein Preparation:
 - Dissolve the protein in the reaction buffer at a concentration of 2-10 mg/mL.[8]
 - Ensure the buffer is free of primary amines (e.g., Tris or glycine) and ammonium salts, as these will compete for reaction with the dye.[8]
- Conjugation Reaction:
 - Add the freshly prepared **AMCA-X SE** stock solution to the protein solution. The optimal molar ratio of dye to protein is typically around 10:1 but may need to be optimized for different proteins.[8]
 - Gently mix the reaction solution and incubate for 60 minutes at room temperature in the dark.[8]
- Purification:
 - Separate the dye-protein conjugate from the unreacted dye using a size-exclusion chromatography column (e.g., Sephadex G-25).[8]
 - Elute with an appropriate buffer (e.g., PBS, pH 7.2-7.4).[8]
 - Collect the fractions containing the labeled protein.

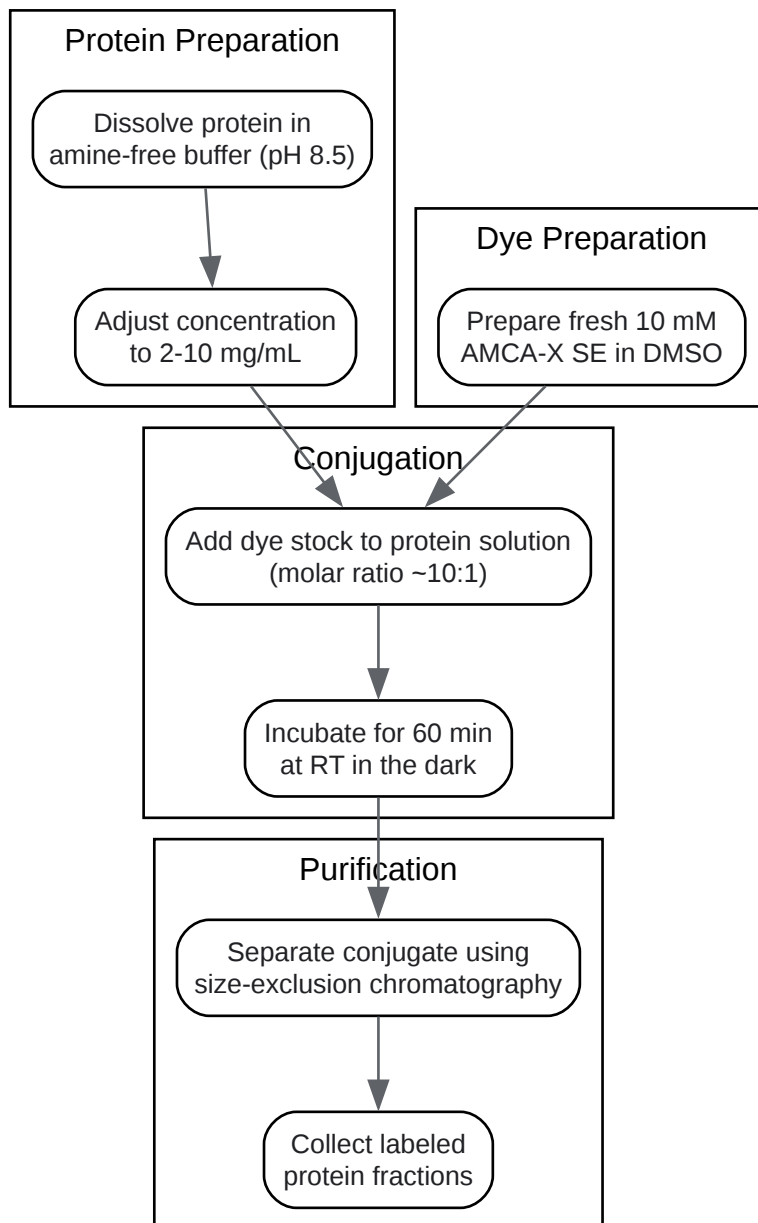
Visualizations

Workflow for Preparing AMCA-X SE Stock Solution

Preparation of AMCA-X SE Stock Solution



Protein Labeling with AMCA-X SE



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References

- 1. biotium.com [biotium.com]
- 2. interchim.fr [interchim.fr]
- 3. AMCA-X, SE [6-((7-Amino-4-methylcoumarin-3-acetyl)amino)hexanoic acid, SE] - 10 mg [anaspec.com]
- 4. search.cosmobio.co.jp [search.cosmobio.co.jp]
- 5. biotium.com [biotium.com]
- 6. AMCA-X N-succinimidyl ester - CAS-Number 216309-02-3 - Order from Chemodex [chemodex.com]
- 7. abpbio.com [abpbio.com]
- 8. medchemexpress.com [medchemexpress.com]
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